

Unveiling the Synergistic Potential of Rutin Hydrate in Combination Therapies

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Compound of Interest

Compound Name: Rutin hydrate

Cat. No.: B3028452

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For Researchers, Scientists, and Drug Development Professionals: An In-depth Comparison of **Rutin Hydrate's** Synergistic Effects with Other Bioactive Compounds.

Rutin hydrate, a versatile flavonoid glycoside, has garnered significant attention for its potential to enhance the therapeutic efficacy of various compounds across different applications. This guide provides a comprehensive comparison of the synergistic effects of **rutin hydrate** when combined with an antibiotic (Amikacin), an anticancer drug (5-Fluorouracil), and an antidiabetic medication (Metformin). The following sections present quantitative data, detailed experimental protocols, and visual representations of the underlying signaling pathways to support further research and drug development endeavors.

Synergistic Antibacterial Activity: Rutin Hydrate and Amikacin

The combination of **rutin hydrate** with the aminoglycoside antibiotic amikacin has demonstrated a significant synergistic effect against *Escherichia coli*. This synergy presents a promising strategy to combat antibiotic resistance by enhancing the efficacy of existing antibiotics.

Quantitative Data Summary

Compound(s)	Organism	Metric	Value	Interpretation
Rutin Hydrate + Amikacin	Escherichia coli	Fractional Inhibitory Concentration Index (FICI)	0.1875–0.5[1][2]	Synergistic Effect

Experimental Protocol: Checkerboard Microdilution Assay

This method is employed to determine the synergistic interaction between two antimicrobial agents.

Materials:

- **Rutin hydrate** solution
- Amikacin solution
- Mueller-Hinton Broth (MHB)
- Escherichia coli inoculum (adjusted to 0.5 McFarland standard)
- 96-well microtiter plates
- Spectrophotometer

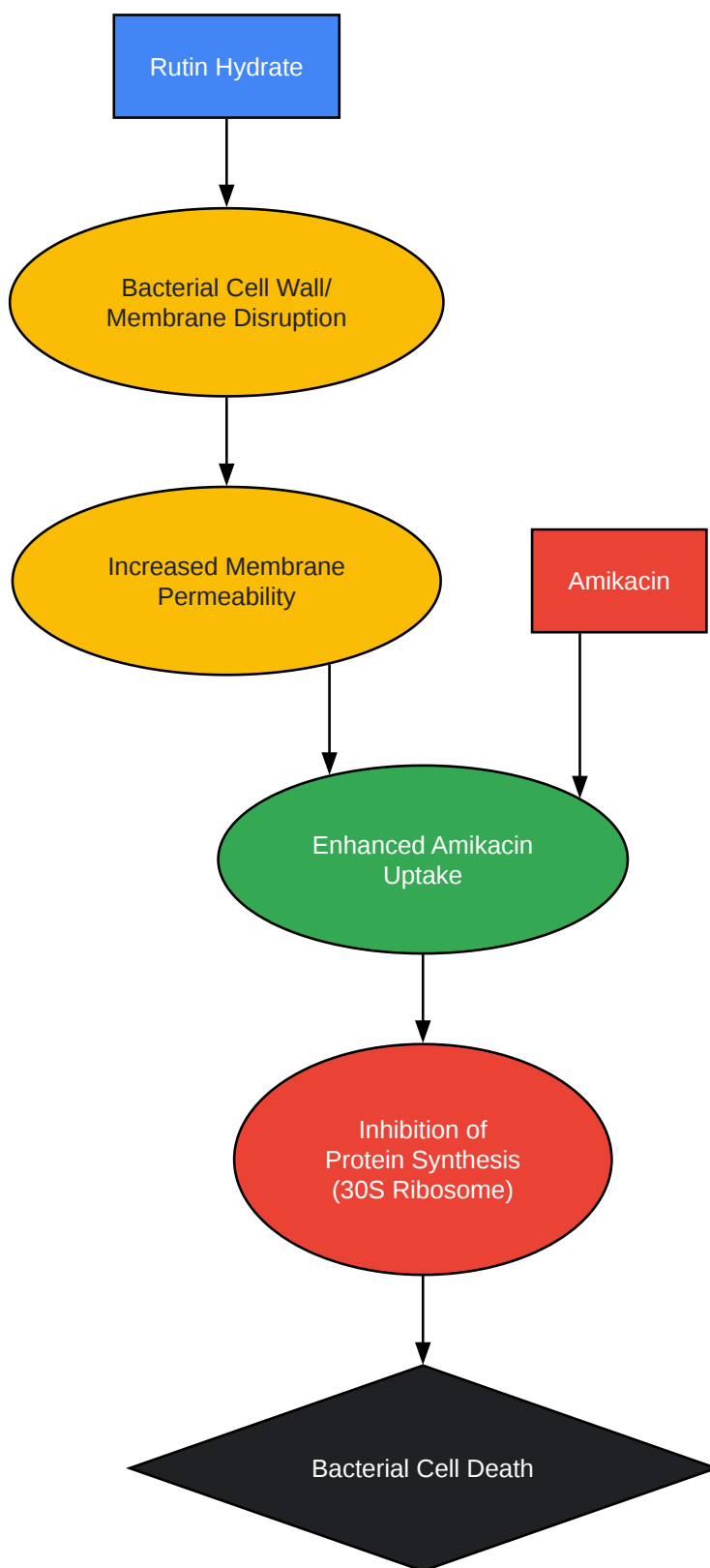
Procedure:

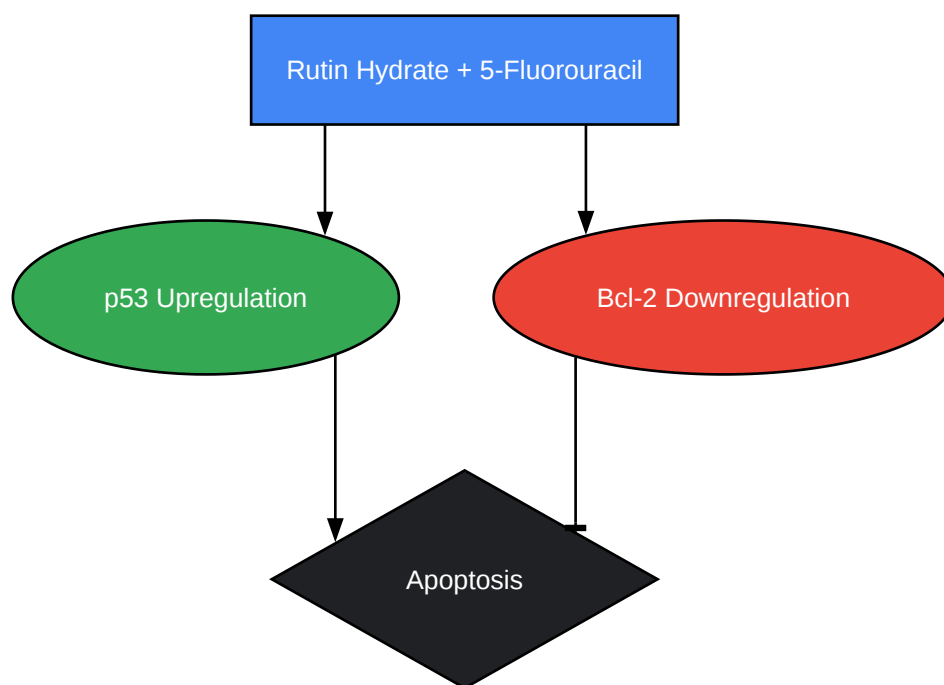
- Preparation of Drug Dilutions: Prepare serial twofold dilutions of **rutin hydrate** horizontally and amikacin vertically in a 96-well plate. The concentrations should typically range from sub-inhibitory to supra-inhibitory based on their individual Minimum Inhibitory Concentrations (MICs).
- Inoculation: Add the standardized bacterial inoculum to each well.
- Incubation: Incubate the plates at 37°C for 18-24 hours.

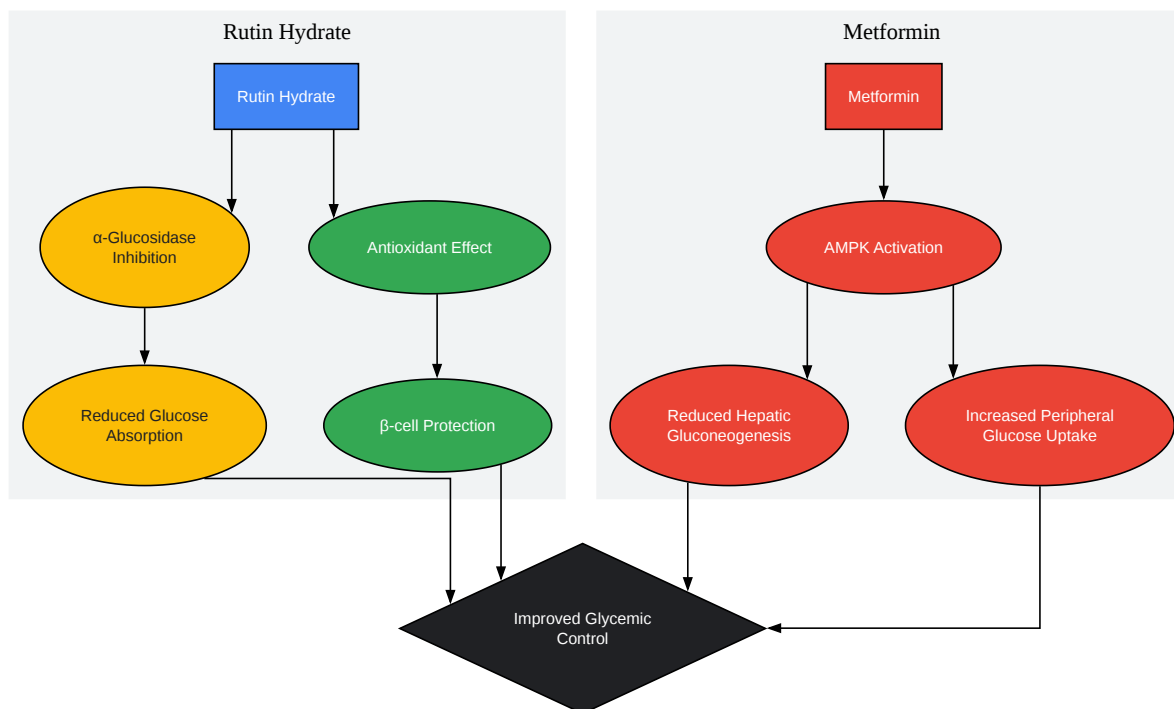
- Reading Results: Determine the MIC of each drug alone and in combination by observing the lowest concentration that inhibits visible bacterial growth.
- FICI Calculation: The Fractional Inhibitory Concentration Index (FICI) is calculated using the following formula: $FICI = (MIC \text{ of drug A in combination} / MIC \text{ of drug A alone}) + (MIC \text{ of drug B in combination} / MIC \text{ of drug B alone})$
 - Synergy: $FICI \leq 0.5$
 - Additive: $0.5 < FICI \leq 1$
 - Indifference: $1 < FICI \leq 4$
 - Antagonism: $FICI > 4$

Signaling Pathway and Mechanism of Action

The synergistic antibacterial action of rutin and amikacin against E. coli is attributed to a multi-faceted mechanism. **Rutin hydrate** disrupts the bacterial cell wall and membrane, thereby increasing its permeability. This allows for enhanced intracellular accumulation of amikacin, which then inhibits protein synthesis by binding to the 30S ribosomal subunit, leading to bacterial cell death.







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References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]

- 2. researchgate.net [researchgate.net]
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